

comparison of synthetic routes to 4-Methoxycyclohexanone

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Compound of Interest

Compound Name: 4-Methoxycyclohexanone

Cat. No.: B142444

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A comprehensive comparison of the primary synthetic routes to **4-methoxycyclohexanone** is presented for researchers, scientists, and professionals in drug development. This guide provides an objective analysis of common synthetic methodologies, supported by experimental data and detailed protocols.

Comparison of Synthetic Routes

The synthesis of **4-methoxycyclohexanone**, a key intermediate in the pharmaceutical and agrochemical industries, can be achieved through several distinct pathways. The selection of a particular route often depends on factors such as starting material availability, scalability, yield, and environmental impact. The following table summarizes the key quantitative data for the most common synthetic routes.

Synthetic Route	Starting Material	Key Reagents/Catalyst	Reaction Time	Temperature	Pressure	Yield	Reference
1. Catalytic Hydrogenation	4-Methoxyphenol	Pd/C or Rh/silica, H ₂	Not specified	150-160°C	5-6 Kg/cm ²	87-96%	[1]
2. Oxidation of 4-Methoxycyclohexanol	4-Methoxycyclohexanol	H ₂ O ₂ , molecular sieve supported phosphotungstic acid	~35 min to 1.7h	70-90°C	Atmospheric	>98%	[2]
3. From 1,4-Cyclohexanedione Monoethylene Ketal	1,4-Cyclohexanedione Monoethylene Ketal	Reducing agent, Methylating agent, Acid for hydrolysis	Multi-step	Varied	Atmospheric	Lower, complex process	[3][4]
4. From Hydroquinone	Hydroquinone	Methylating agent, H ₂ /Catalyst, Oxidizing agent	Multi-step	Varied	Varied	Moderate to high	[4]

Detailed Experimental Protocols

Route 1: Catalytic Hydrogenation of 4-Methoxyphenol

This method involves the direct hydrogenation of 4-methoxyphenol to **4-methoxycyclohexanone** in the presence of a metal catalyst.

Experimental Protocol:

- A high-pressure autoclave is charged with 4-methoxyphenol, a suitable solvent (e.g., methyl cyclohexane, toluene), and a palladium on carbon (Pd/C) catalyst.[1]
- The autoclave is sealed and purged with nitrogen, then filled with hydrogen gas to a pressure of 5-6 Kg/cm². [1]
- The reaction mixture is heated to 150-160°C with vigorous stirring. [1]
- The reaction progress is monitored by techniques such as gas chromatography (GC).
- Upon completion, the reactor is cooled, and the pressure is carefully released.
- The reaction mixture is filtered to remove the catalyst.
- The solvent is removed under reduced pressure, and the crude product is purified by distillation to yield **4-methoxycyclohexanone**. [1]

Route 2: Oxidation of 4-Methoxycyclohexanol

This route is a high-yield, environmentally friendly process that utilizes hydrogen peroxide as the oxidant.

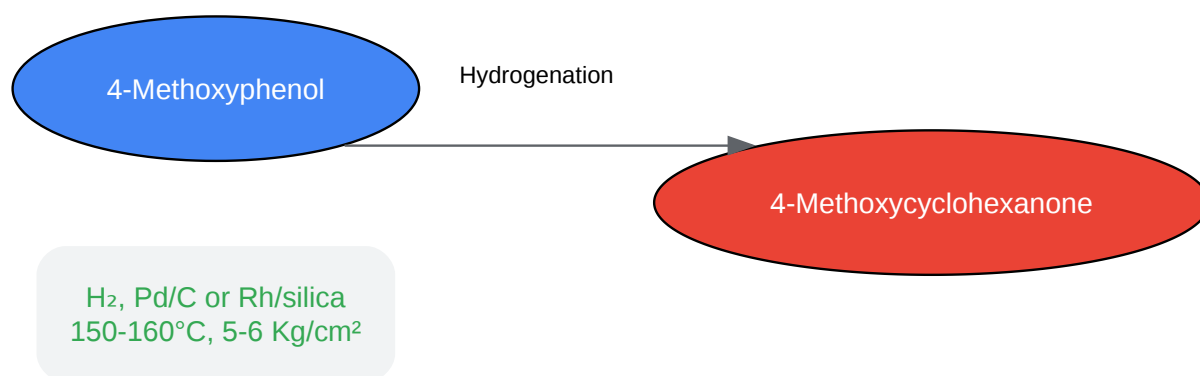
Experimental Protocol:

- A glass pipe tubular reactor (e.g., 2 cm internal diameter, 60 cm length) is packed with a molecular sieve-supported phosphotungstic acid catalyst (100-150g). [2]
- The reactor is heated to a constant temperature of 70-90°C. [2]
- A 30-50% aqueous solution of 4-methoxycyclohexanol and a 30-50% aqueous solution of hydrogen peroxide are fed into the top of the reactor at a controlled rate (e.g., 4-methoxycyclohexanol solution at 5-15 g/min). The molar ratio of 4-methoxycyclohexanol to hydrogen peroxide is maintained at 1:1.05-1.5. [2]

- The reaction mixture flows through the heated catalyst bed. The reaction is typically complete in approximately 35 minutes to 1.7 hours.[2]
- The product stream exiting the bottom of the reactor is cooled through a condenser.[2]
- The collected aqueous solution of **4-methoxycyclohexanone** is then subjected to solvent extraction (e.g., with ethylene dichloride).[2]
- The combined organic layers are dried, and the solvent is evaporated to yield high-purity **4-methoxycyclohexanone**.[2]

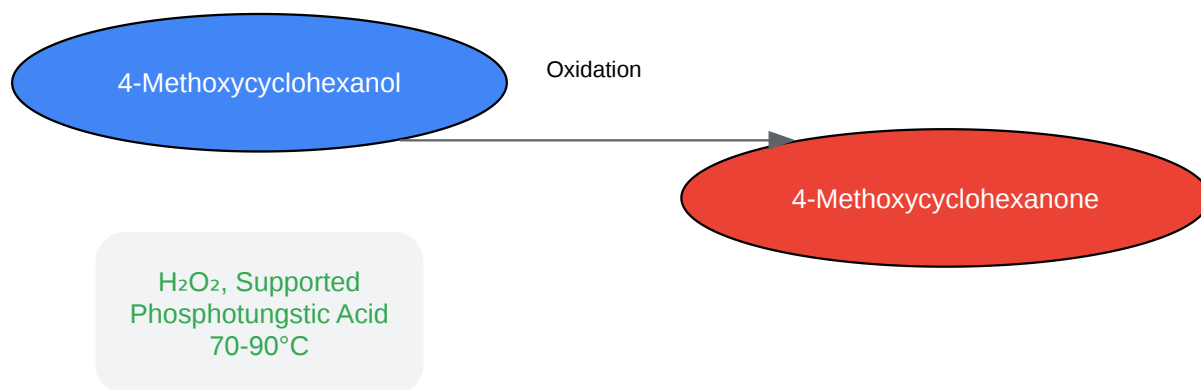
Synthetic Pathway Visualizations

The following diagrams illustrate the logical flow of the primary synthetic routes to **4-methoxycyclohexanone**.



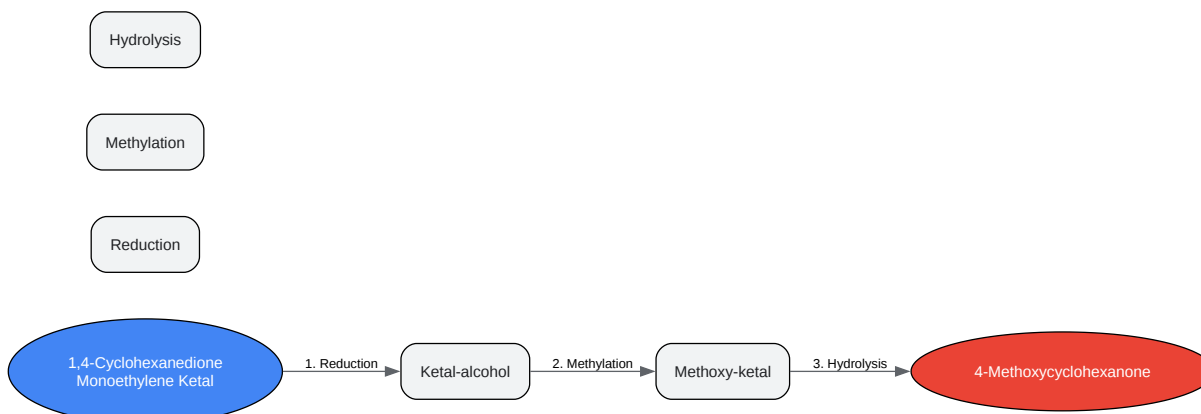
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Caption: Catalytic Hydrogenation of 4-Methoxyphenol.



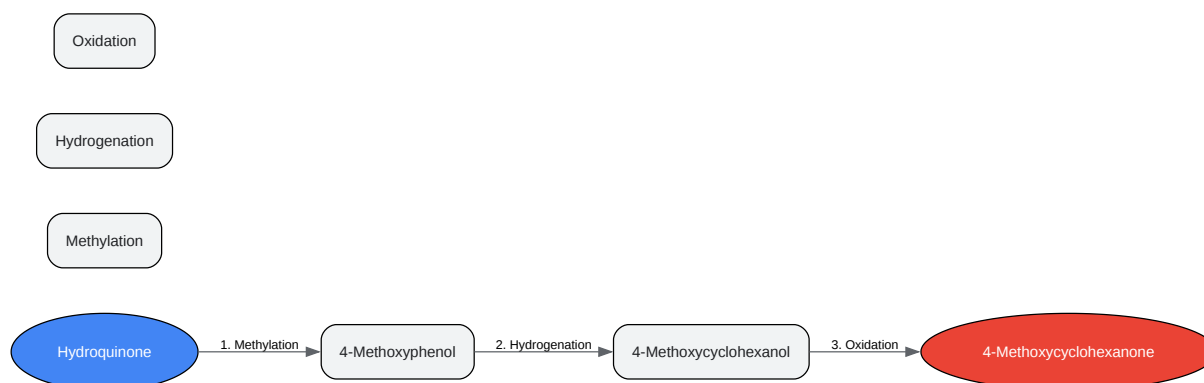
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Caption: Oxidation of 4-Methoxycyclohexanol.



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Caption: Synthesis from 1,4-Cyclohexanedione Monoethylene Ketal.



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